

# Hemiphloin basic chemical information

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## Compound Focus: Hemiphloin

CAS No.: 3682-03-9

Cat. No.: S604859

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## Basic Chemical Information

The table below summarizes the core chemical identification data for **hemiphloin**:

Property	Specification
IUPAC Name	Information not available in search results
CAS Number	71963-94-5 [1] [2]
Molecular Formula	C <sub>21</sub> H <sub>22</sub> O <sub>10</sub> [1] [2]
Molecular Weight	434.4 g/mol [1] [2]
Type of Compound	C-glucosyl-flavonoid [3]
Physical Description	Yellow powder; Solid [3] [1] [2]
Purity	>=98% [1]
Solubility	Soluble in DMSO, Methanol, Ethanol [1]. Solubility in DMSO: 55 mg/mL (126.61 mM) [2].
Storage	-20°C for powder; -80°C for stock solutions in solvent [1] [2]

## Key Experimental Findings and Protocols

Recent research has primarily investigated the anti-inflammatory and anti-atopic properties of **hemiphloin**. The following section details the key experiments and methodologies used to establish its biological activity.

### In Vitro Anti-Atopic Activity in Keratinocytes

This experiment aimed to evaluate the effect of **hemiphloin** on inflammation in a human keratinocyte cell model of atopic dermatitis [3].

- **Experimental Protocol:**
  - **Cell Line:** Human keratinocyte cell line (HaCaT cells).
  - **Inflammation Induction:** Cells were stimulated with a combination of TNF- $\alpha$  and IFN- $\gamma$ .
  - **Treatment:** Cells were treated with **hemiphloin**.
  - **Key Measurements:**
    - **Gene Expression:** mRNA levels of pro-inflammatory cytokines (IL-1 $\beta$ , IL-6, IL-8) and chemokines (CCL17/TARC, CCL22/MDC) were measured.
    - **Protein Production:** Production of the same cytokines and chemokines was assessed.
    - **Signaling Pathways:** Phosphorylation (activation) levels of key signaling proteins, including MAPKs (p38, ERK, JNK), STAT1, and the transcription factor NF- $\kappa$ B, were analyzed via western blot or similar techniques.
- **Results and Outcomes:** Treatment with **hemiphloin** significantly decreased both the gene expression and production of IL-1 $\beta$ , IL-6, IL-8, CCL17/TARC, and CCL22/MDC. It also inhibited the phosphorylation of p38, ERK, STAT1, and NF- $\kappa$ B in the TNF- $\alpha$ /IFN- $\gamma$ -induced HaCaT cells [3].

### In Vitro Anti-Inflammatory Activity in Macrophages

This experiment investigated the broader anti-inflammatory effects of **hemiphloin** in a murine macrophage cell line [3].

- **Experimental Protocol:**
  - **Cell Line:** Murine macrophage cell line (J774 cells).
  - **Inflammation Induction:** Cells were stimulated with bacterial Lipopolysaccharide (LPS).
  - **Treatment:** Cells were treated with **hemiphloin**.
  - **Key Measurements:**
    - **Nitric Oxide (NO):** Production of NO, a key inflammatory mediator, was measured.

- **Gene Expression:** mRNA levels of iNOS (enzyme producing NO), COX-2 (inflammatory enzyme), and cytokines (TNF- $\alpha$ , IL-1 $\beta$ , IL-6) were analyzed.
- **Results and Outcomes:** **Hemiphloin** treatment reduced LPS-induced NO production. It also decreased the gene expressions of iNOS, COX-2, TNF- $\alpha$ , IL-1 $\beta$ , and IL-6 [3].

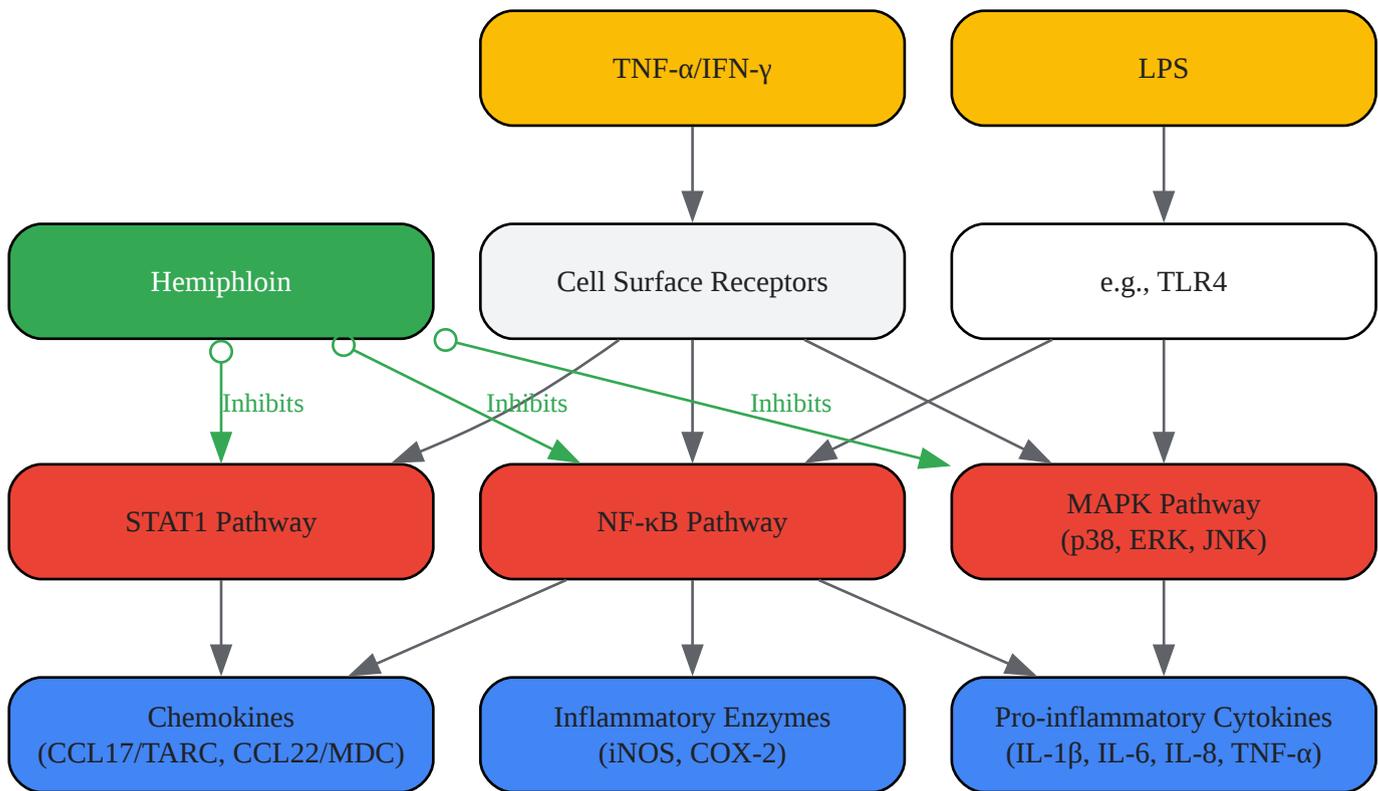
## In Vivo Anti-Atopic Activity in a Mouse Model

This study evaluated the therapeutic effect of **hemiphloin**'s source extract (70% ethanol extract of *Vigna angularis*, VAE) in a live animal model of atopic dermatitis [3].

- **Experimental Protocol:**
  - **Animal Model:** Female BALB/c mice with atopic dermatitis-like lesions induced by topical application of 2,4-dinitrochlorobenzene (DNCB).
  - **Treatment:** VAE (100 and 300 mg/kg) was orally administered.
  - **Key Measurements:**
    - **Clinical Signs:** Ear thickness was measured as an indicator of inflammation and edema.
    - **Immunological Marker:** Serum levels of Immunoglobulin E (IgE) were measured.
    - **Gene Expression:** In the ear tissue, gene expression of IL-1 $\beta$ , IL-6, IL-8, CCL17/TARC, and CCL22/MDC was analyzed.
- **Results and Outcomes:** Oral administration of VAE alleviated DNCB-induced symptoms, including reduced ear thickness and lower serum IgE levels. It also decreased the expression of inflammatory genes in the ear tissue [3].

## Mechanism of Action: Signaling Pathway Inhibition

The experimental data suggests that **hemiphloin** exerts its anti-inflammatory and anti-atopic effects by modulating multiple signaling pathways. The following diagram synthesizes these findings into a proposed mechanism of action, showing how **hemiphloin** inhibits key inflammatory signals in skin cells.



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This diagram illustrates how **hemiphloin** inhibits multiple inflammatory pathways in skin cells, reducing the production of key cytokines and chemokines.

## Research Implications and Future Directions

The data indicates that **hemiphloin** is a promising multi-target therapeutic candidate for inflammatory skin diseases like atopic dermatitis. Its ability to simultaneously suppress multiple key pathways (MAPK, STAT1, NF-κB) explains its potent anti-inflammatory effect.

Future research should focus on:

- **Confirming Efficacy:** Isolating and testing **hemiphloin** itself in established *in vivo* models.
- **Establishing Safety:** Conducting comprehensive pharmacokinetic, toxicity, and safety profiling studies.
- **Exploring Synergy:** Investigating whether **hemiphloin** works synergistically with other known anti-inflammatory compounds.

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## References

1. | CAS:71963-94-5 | Manufacturer ChemFaces Hemiphloin [[chemfaces.com](https://chemfaces.com)]
2. | TargetMol Hemiphloin [[targetmol.com](https://targetmol.com)]
3. Effects of Vigna angularis extract and its active compound hemiphloin ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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